

Application Note: Interpreting the FTIR Spectrum of 2-Chloro-4-nitrobenzonitrile

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Compound of Interest

Compound Name: 2-Chloro-4-nitrobenzonitrile

CAS No.: 28163-00-0

Cat. No.: B1360291

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Abstract

This application note provides a comprehensive guide for the analysis and interpretation of the Fourier-Transform Infrared (FTIR) spectrum of **2-Chloro-4-nitrobenzonitrile**. As a key intermediate in pharmaceutical and agrochemical synthesis, rigorous quality control and structural verification are paramount. FTIR spectroscopy offers a rapid, non-destructive, and highly specific method for confirming the molecular identity and purity of this compound. This document details the experimental protocol for sample preparation using the potassium bromide (KBr) pellet method and provides an in-depth analysis of the resulting spectrum, correlating specific absorption bands to the compound's distinct functional groups: nitrile ($\text{C}\equiv\text{N}$), nitro (NO_2), aryl-chloride ($\text{C}-\text{Cl}$), and the substituted aromatic ring.

Introduction: The Role of Vibrational Spectroscopy

2-Chloro-4-nitrobenzonitrile ($\text{C}_7\text{H}_3\text{ClN}_2\text{O}_2$) is a multifunctional aromatic compound whose utility in organic synthesis stems from its three reactive sites: the nitrile, the nitro group, and the chlorine substituent. The precise arrangement of these groups on the benzene ring dictates the molecule's chemical properties. Infrared spectroscopy is a powerful analytical technique that

probes the vibrational modes of molecules. When a molecule absorbs infrared radiation, its covalent bonds stretch and bend at specific, quantized frequencies. The resulting spectrum is a unique molecular "fingerprint," allowing for the unambiguous identification of functional groups. For **2-Chloro-4-nitrobenzonitrile**, FTIR is essential for confirming the presence and electronic environment of the nitrile, nitro, and chloro groups, as well as verifying the aromatic substitution pattern.

Experimental Protocol: KBr Pellet Transmission Method

The solid nature of **2-Chloro-4-nitrobenzonitrile** at room temperature makes the KBr pellet method a fundamental and effective technique for obtaining a high-quality transmission spectrum.^[1] This method involves dispersing the solid sample within an IR-transparent matrix of potassium bromide.

Rationale for Method Selection

The KBr pellet method is chosen for its ability to produce sharp, well-resolved spectra for solid samples with minimal scattering effects.^[1]^[2] The alkali halide matrix becomes transparent to infrared light under pressure, providing a clear window through which to measure the sample's absorbance.^[1] Meticulous preparation is crucial, as moisture contamination can introduce significant interfering peaks from water (broad O-H stretch $\sim 3400\text{ cm}^{-1}$ and H-O-H bend $\sim 1630\text{ cm}^{-1}$).^[3]

Materials and Equipment

- Fourier-Transform Infrared (FTIR) Spectrometer
- **2-Chloro-4-nitrobenzonitrile**, analytical grade
- Spectroscopy-grade Potassium Bromide (KBr), oven-dried
- Agate mortar and pestle
- Pellet press die set (e.g., 13 mm diameter)
- Hydraulic press

- Analytical balance (4-place minimum)[4]
- Spatula and weighing paper
- Heat lamp or drying oven

Step-by-Step Procedure

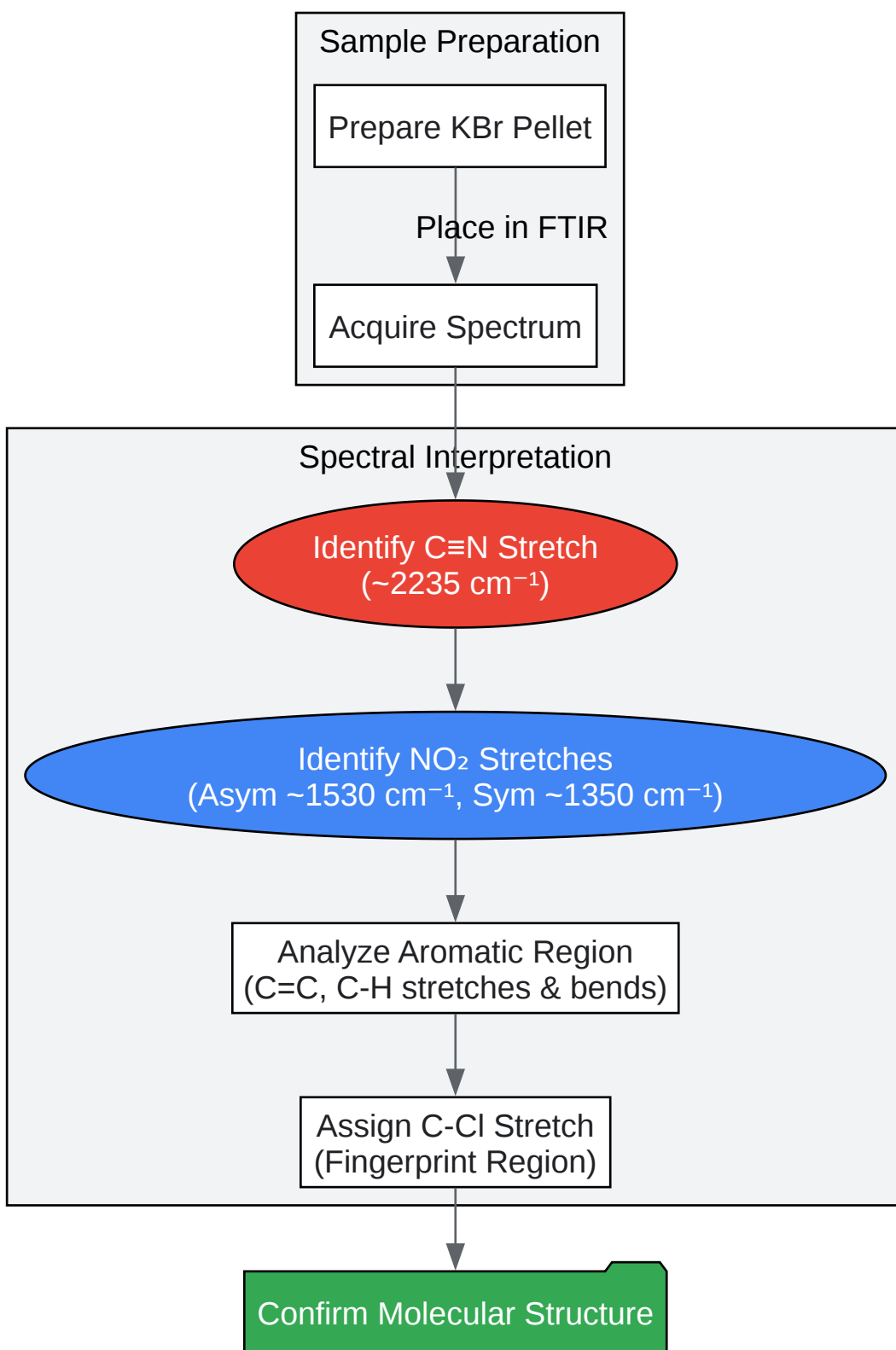
- Preparation: Thoroughly clean the agate mortar, pestle, and pellet die components with a suitable solvent (e.g., acetone or isopropanol) and dry them completely, ideally under a heat lamp or in a warm oven to eliminate adsorbed moisture.[3][5]
- Sample Weighing: On an analytical balance, weigh approximately 1-2 mg of **2-Chloro-4-nitrobenzonitrile**. [1][5] Separately, weigh 100-200 mg of dry, spectroscopy-grade KBr. [1] The sample-to-KBr ratio should be roughly 1:100.
- Grinding & Mixing: First, grind the 1-2 mg of the sample in the agate mortar to a fine, consistent powder. [5] Add the pre-weighed KBr to the mortar and continue to grind the two components together rapidly but gently until the mixture is homogeneous. [1][5] The goal is to uniformly disperse the sample particles within the KBr matrix. [3]
- Die Loading: Transfer a portion of the mixture into the pellet die sleeve. Distribute the powder evenly on the surface of the bottom anvil.
- Pressing the Pellet: Assemble the die and place it in the hydraulic press. If available, connect the die to a vacuum line to remove trapped air. [4] Gradually apply pressure to approximately 8-10 tons (for a 13 mm die) and hold for 1-2 minutes. [3][4] This pressure allows the KBr to "cold-flow" and form a solid, transparent disc. [3]
- Pellet Release: Carefully release the pressure and disassemble the die. The resulting pellet should be thin and transparent. An opaque or cloudy appearance may indicate insufficient grinding, trapped moisture, or excessive sample concentration.
- Data Acquisition: Place the KBr pellet in the spectrometer's sample holder. Collect a background spectrum of the empty sample chamber first to account for atmospheric CO₂ and H₂O. Then, acquire the sample spectrum over the range of 4000-400 cm⁻¹.

Spectral Analysis and Interpretation

The FTIR spectrum of **2-Chloro-4-nitrobenzonitrile** is characterized by several distinct absorption bands corresponding to its functional groups. The electron-withdrawing nature of the nitro and chloro substituents, as well as their positions on the aromatic ring, influences the precise frequencies of these vibrations.

Visualization of the Interpretation Workflow

The logical process for interpreting the spectrum can be visualized as follows:



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Caption: Logical workflow for the FTIR analysis of **2-Chloro-4-nitrobenzonitrile**.

Table of Characteristic Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode Assignment	Comments
~3100-3000	Medium-Weak	Aromatic C-H Stretch	Typical for C-H bonds on a benzene ring.
~2235	Strong, Sharp	C≡N Stretch (Nitrile)	Diagnostic peak. The frequency is slightly lowered due to conjugation with the aromatic ring. [6] [7]
~1600, ~1475	Medium-Weak	Aromatic C=C Stretch	Skeletal vibrations of the benzene ring.
~1530	Strong	NO ₂ Asymmetric Stretch	One of two key peaks for the nitro group. Aromatic nitro compounds show two strong bands. [8]
~1350	Strong	NO ₂ Symmetric Stretch	The second key peak for the nitro group. Conjugation with the ring shifts both nitro bands to lower frequencies. [8]
~1100-1000	Medium-Strong	Aryl C-Cl Stretch	This peak can be difficult to assign definitively as it falls in the complex fingerprint region. [9] [10]
~890-820	Strong	Aromatic C-H Out-of-Plane Bend	This strong absorption is characteristic of the 1,2,4-trisubstituted pattern of the benzene ring.

In-Depth Discussion of Key Peaks

- **Nitrile (C≡N) Stretch** ($\sim 2235\text{ cm}^{-1}$): The C≡N triple bond gives rise to a very strong and sharp absorption peak in a relatively uncongested region of the spectrum, making it highly diagnostic.^[6] For aromatic nitriles, this peak typically appears between 2240 and 2220 cm^{-1} .^[6] The conjugation with the benzene ring weakens the C≡N bond slightly, lowering its stretching frequency compared to saturated nitriles (2260 - 2240 cm^{-1}).^[6]^[11]
- **Nitro (NO₂) Stretches** ($\sim 1530\text{ cm}^{-1}$ and $\sim 1350\text{ cm}^{-1}$): The nitro group is characterized by two intense absorptions corresponding to its asymmetric and symmetric stretching vibrations.^[8] In aromatic nitro compounds, both absorptions are typically strong.^[8] The powerful electron-withdrawing nature of the nitro group and its resonance with the ring are responsible for the high intensity of these bands. The specific positions are sensitive to the electronic effects of other substituents on the ring.^[12]
- **Aromatic Ring Vibrations**: The presence of the benzene ring is confirmed by several peaks. The weak C-H stretching vibrations above 3000 cm^{-1} and the C=C skeletal stretching bands between 1600 - 1475 cm^{-1} are characteristic.^[10] Critically, the pattern of strong C-H out-of-plane bending absorptions in the 900 - 690 cm^{-1} region can help confirm the substitution pattern. For **2-Chloro-4-nitrobenzonitrile**, a 1,2,4-trisubstituted ring, a strong band is expected in the 890 - 800 cm^{-1} range.
- **Aryl-Chloride (C-Cl) Stretch** (~ 1100 - 1000 cm^{-1}): The C-Cl stretching vibration for aryl chlorides typically appears in the 1100 - 1000 cm^{-1} range.^[9] This absorption falls within the complex "fingerprint region" (below 1500 cm^{-1}), which contains many overlapping C-C, C-O, and C-N single bond stretches and bending vibrations. While its presence is expected, definitive assignment can be challenging without comparative spectral analysis or theoretical calculations.

Conclusion

FTIR spectroscopy is an indispensable tool for the structural verification of **2-Chloro-4-nitrobenzonitrile**. The spectrum is definitively characterized by a strong, sharp nitrile peak around 2235 cm^{-1} and two strong nitro group absorptions near 1530 cm^{-1} and 1350 cm^{-1} . These key absorptions, coupled with the patterns of the aromatic ring vibrations, provide a unique spectral fingerprint that confirms the compound's identity and the presence of its critical

functional groups. The KBr pellet method, when performed with care to exclude moisture, provides a reliable protocol for obtaining high-quality data suitable for both qualitative identification and quantitative analysis in research and quality control settings.

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